7-Iodoquinoline: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*7-Iodoquinoline*
CAS No.:	*25334-12-7*
Cat. No.:	*B1603053*

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This guide serves as an in-depth technical resource on **7-Iodoquinoline**, a key heterocyclic building block in modern synthetic chemistry. With a focus on practical application and safety, this document provides the critical information necessary for researchers, medicinal chemists, and drug development professionals to effectively utilize this versatile compound in their work. We will cover its fundamental properties, essential safety protocols, and a detailed, field-tested experimental workflow for its application in catalysis.

Core Properties and Identification

A precise understanding of a compound's identity is the foundation of successful research and development. **7-Iodoquinoline** is a derivative of quinoline where an iodine atom is substituted at the C7 position, a modification that makes it an excellent substrate for transition metal-catalyzed cross-coupling reactions.

Chemical Identity

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Accurate identification is crucial for procurement, inventory management, and regulatory compliance.

Identifier	Value
Chemical Name	7-Iodoquinoline
CAS Number	25334-12-7[1][2][3]
Molecular Formula	C_9H_6IN
Molecular Weight	255.06 g/mol [2]
InChI Key	RIYITFZDKHVMRQ-UHFFFAOYSA-N[1]

Physicochemical and Handling Properties

These properties inform experimental design, from solvent choice to storage conditions.

Property	Value	Source
Appearance	Brown Liquid	[1]
Purity	~96%	[1]
Storage Conditions	Keep in a dark place, sealed in dry, 2-8°C	[2]

Safety and Handling: A Proactive Protocol

The safe handling of chemical reagents is of paramount importance. The hazard profile of **7-Iodoquinoline** necessitates strict adherence to safety protocols to protect laboratory personnel. The information below is synthesized from available supplier safety data.

GHS Hazard Identification

Based on available data, **7-Iodoquinoline** is classified with the following hazards:

- H302: Harmful if swallowed.[2]

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- H318: Causes serious eye damage.[2]

Precautionary Measures and Personal Protective Equipment (PPE)

A systematic approach to exposure prevention is mandatory when working with this compound.

Engineering Controls:

- All manipulations should be performed within a certified chemical fume hood to prevent inhalation.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles and a full-face shield are required to protect against splashes that could cause serious eye damage.
- Skin Protection: Chemically resistant gloves (e.g., nitrile) and a flame-resistant lab coat must be worn.
- Respiratory Protection: If there is a risk of aerosolization outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

First Aid Measures

In the event of accidental exposure, immediate and correct first aid is critical.

- After Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[3]
- After Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention.[3]
- After Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[3]

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- After Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3]

Application in Synthesis: The Suzuki-Miyaura Cross-Coupling

The iodine substituent on **7-Iodoquinoline** makes it an ideal electrophilic partner in palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura reaction, which forms a carbon-carbon bond between an organoboron compound and an organohalide, is a cornerstone of modern drug discovery for constructing biaryl structures.

Representative Protocol for Suzuki-Miyaura Coupling

The following protocol details a standard procedure for coupling **7-Iodoquinoline** with a generic arylboronic acid.

Workflow for Suzuki-Miyaura Coupling of **7-Iodoquinoline**

Caption: A generalized workflow for the Suzuki-Miyaura cross-coupling of **7-Iodoquinoline**.

Step-by-Step Methodology:

- Reagent Assembly: To a dry round-bottom flask equipped with a magnetic stir bar and condenser, add **7-Iodoquinoline** (1.0 eq), the desired arylboronic acid (1.2 eq), and potassium carbonate (2.0 eq).
- Solvent Addition: Add a 4:1 mixture of 1,4-dioxane and water that has been previously degassed by sparging with nitrogen or argon for 30 minutes.
- Inerting the System: Seal the flask and purge the headspace with an inert gas (nitrogen or argon) for 15 minutes.
- Catalyst Introduction: Under a positive flow of inert gas, add the palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) (0.02-0.05 eq).
- Reaction Execution: Heat the reaction mixture to 90 °C with vigorous stirring. Maintain the inert atmosphere throughout the reaction.

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- Monitoring: Monitor the reaction's progress by periodically taking small aliquots and analyzing them via Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup: Once the reaction is complete (typically 4-12 hours), cool the mixture to room temperature. Dilute with deionized water and transfer to a separatory funnel.
- Extraction: Extract the aqueous mixture with ethyl acetate (3x volumes). Combine the organic layers.
- Drying and Concentration: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude residue by flash column chromatography on silica gel to yield the pure 7-arylquinoline product.

Authoritative Grounding & Mechanistic Causality

The choices made in this protocol are deliberate and grounded in the established mechanism of the Suzuki-Miyaura coupling.

- The Role of the Base: The base (e.g., K_2CO_3) is not merely a pH modifier. Its primary role is to activate the boronic acid by converting it into a more nucleophilic boronate species ($-B(OH)_3^-$). This boronate is essential for the subsequent transmetalation step, where the aryl group is transferred from boron to the palladium center.
- The Inert Atmosphere: The active catalytic species is a Palladium(0) complex. Oxygen can oxidize Pd(0) to Pd(II), rendering it inactive and halting the catalytic cycle. Therefore, rigorously removing oxygen through degassing and maintaining an inert atmosphere is critical for catalytic efficiency and reproducibility.
- The Solvent System: A biphasic solvent system like dioxane/water is often optimal. The organic solvent (dioxane) solubilizes the organohalide and the catalyst, while the aqueous phase solubilizes the inorganic base and facilitates the formation of the active boronate species. This ensures all components can interact effectively at the solvent interface.

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Conclusion

7-Iodoquinoline is a valuable and reactive intermediate for synthetic chemists, particularly in the fields of pharmaceutical and materials science. Its utility in forming new carbon-carbon bonds via established methods like the Suzuki-Miyaura coupling allows for the efficient construction of complex molecular architectures. A comprehensive understanding of its chemical properties, coupled with a disciplined approach to safety and handling, will enable researchers to leverage its full potential while maintaining a safe laboratory environment.

References

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